

Safeguarding Your Research: A Guide to Handling 3-(Iodomethyl)oxetane

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Compound of Interest

Compound Name: 3-(Iodomethyl)oxetane

Cat. No.: B1321374

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This document provides essential safety and logistical information for the handling of **3-(Iodomethyl)oxetane** (CAS No. 1003013-77-1), a key intermediate in pharmaceutical development. Adherence to these procedures is critical to ensure personnel safety and maintain a secure laboratory environment. This guide offers procedural, step-by-step instructions to directly address operational questions concerning the use, storage, and disposal of this compound.

Hazard Assessment and Chemical Properties

3-(Iodomethyl)oxetane is a combustible liquid that poses significant health risks. It is crucial to understand its hazard profile before commencing any work. The compound is classified as causing severe skin burns and eye damage, may cause respiratory irritation, and is harmful if swallowed.

Property	Value	Source
Molecular Formula	C4H7IO	Sigma-Aldrich[1]
Molecular Weight	198.00 g/mol	Sigma-Aldrich[1]
Appearance	Colorless to Yellow Liquid	Thermo Fisher Scientific[2]
Boiling Point	187.3±13.0 °C (Predicted)	Protheragen[3]
Storage Temperature	2-8°C (Protect from light)	LookChem[4]

Hazard Identification:

Hazard Statement	GHS Classification
H227: Combustible liquid	Flammable liquids - Category 4
H302: Harmful if swallowed	Acute toxicity, Oral - Category 4[1]
H314: Causes severe skin burns and eye damage	Skin corrosion/irritation - Category 1B
H318: Causes serious eye damage	Serious eye damage/eye irritation - Category 1
H335: May cause respiratory irritation	Specific target organ toxicity - single exposure (Respiratory tract irritation) - Category 3

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure. The following table outlines the minimum required PPE for handling **3-(Iodomethyl)oxetane**.

Body Part	Required PPE	Specifications and Rationale
Hands	Chemical Resistant Gloves	Butyl rubber gloves are recommended for handling halogenated hydrocarbons. [2] Double gloving is advised. Always inspect gloves for degradation or punctures before use.
Eyes/Face	Safety Goggles and Face Shield	Must be worn to protect against splashes. Standard safety glasses are insufficient.
Body	Chemical-Resistant Laboratory Coat	A fully buttoned lab coat made of a non-absorbent material is required.
Respiratory	NIOSH-approved Respirator	Required when handling outside of a certified chemical fume hood, during spill cleanup, or when aerosolization is possible. A full-face respirator with an organic vapor cartridge is recommended. [3] [5] [6] [7] [8]

Operational Plan: Step-by-Step Handling Procedure

All handling of **3-(Iodomethyl)oxetane** must be conducted within a certified chemical fume hood to minimize inhalation exposure.

Preparation:

- Ensure the chemical fume hood is operational and the sash is at the appropriate height.
- Gather all necessary equipment and reagents before introducing **3-(Iodomethyl)oxetane** to the work area.

- Designate a specific area within the fume hood for the handling of this compound.
- Ensure an emergency eyewash and safety shower are accessible and unobstructed.
- Have a chemical spill kit readily available.

Handling:

- Don all required PPE as outlined in Section 2.
- Carefully uncap the container, avoiding any splashes.
- Use a calibrated pipette or syringe for transferring the liquid.
- Keep the container sealed when not in use.
- Work with the smallest quantity of the compound necessary for the experiment.
- Upon completion of the work, decontaminate all surfaces and equipment that may have come into contact with the chemical.

Disposal Plan

Proper disposal of **3-(Iodomethyl)oxetane** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation:

- Liquid Waste: Collect all unused **3-(Iodomethyl)oxetane** and solutions containing it in a dedicated, labeled, and sealed waste container for halogenated organic waste.[\[6\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)
Do not mix with non-halogenated waste.
- Solid Waste: All contaminated solid materials, including gloves, pipette tips, and absorbent materials, must be collected in a separate, clearly labeled hazardous waste bag.

Disposal Procedure:

- Ensure all waste containers are properly labeled with the full chemical name and associated hazards.
- Store waste containers in a designated and properly ventilated secondary containment area.
- Contact your institution's Environmental Health and Safety (EHS) office for pickup and disposal of hazardous waste. Do not pour **3-(Iodomethyl)oxetane** down the drain.

Emergency Procedures: Spill and Exposure Response

Immediate and appropriate action is critical in the event of a spill or personnel exposure.

Personnel Exposure:

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

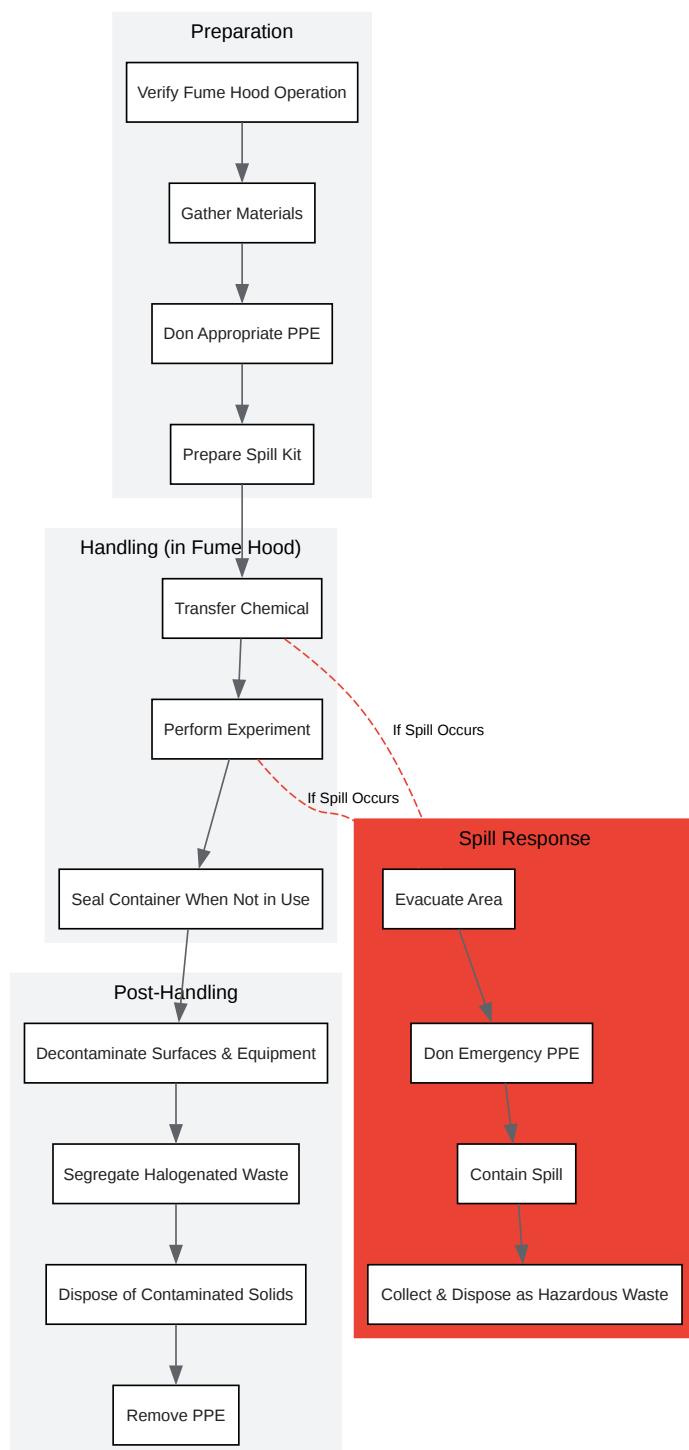
Spill Cleanup:

- Evacuate: Immediately evacuate all non-essential personnel from the area.
- Ventilate: Ensure the area is well-ventilated, if safe to do so.
- PPE: Don the appropriate PPE, including a full-face respirator with an organic vapor cartridge and butyl rubber gloves.^[9]

- Contain: For small spills, contain the liquid with an inert absorbent material (e.g., vermiculite, sand, or commercial sorbent pads).[9][10][12][13]
- Neutralize (if applicable and safe): For corrosive spills, neutralization may be an option, but should only be performed by trained personnel.
- Collect: Carefully collect the absorbed material using non-sparking tools and place it in a labeled, sealed container for hazardous waste disposal.
- Decontaminate: Decontaminate the spill area with a suitable solvent, followed by soap and water.
- Report: Report the spill to your supervisor and your institution's EHS office.

Visual Workflow for Handling 3-(Iodomethyl)oxetane

Workflow for Handling 3-(Iodomethyl)oxetane

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Caption: A logical workflow for the safe handling of **3-(Iodomethyl)oxetane**.

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